

# Comprehensive Safety and Handling Guide for H-Gly-pro-gly-OH

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## Compound of Interest

Compound Name: *H-Gly-pro-gly-OH*

Cat. No.: *B3254773*

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For researchers, scientists, and drug development professionals, a steadfast commitment to safety is paramount in the laboratory. This guide provides essential, immediate safety and logistical information for the handling of **H-Gly-pro-gly-OH** (CAS No. 2441-63-6), including operational procedures and disposal plans. Adherence to these guidelines is crucial for ensuring a safe research environment and maintaining the integrity of your work.

## Essential Safety Information

While **H-Gly-pro-gly-OH** is not classified as a hazardous substance, it is imperative to follow standard laboratory safety protocols. As with any chemical, direct contact with the skin, eyes, and respiratory tract should be avoided.

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **H-Gly-pro-gly-OH** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Glasses	ANSI Z87.1 approved	Protects eyes from accidental splashes of solutions or contact with the powder form.
Hand Protection	Disposable Gloves	Nitrile or latex	Prevents direct skin contact with the compound.
Body Protection	Laboratory Coat	Standard, long-sleeved	Protects skin and personal clothing from contamination.
Respiratory Protection	Dust Mask (N95/P1)	Recommended for powder	Minimizes the risk of inhaling fine particles when handling the solid compound. Not typically required for solutions.

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **H-Gly-pro-gly-OH** will ensure safety and efficiency in the laboratory.

### 1. Engineering Controls and Preparation:

- Work in a well-ventilated area. For procedures that may generate dust, such as weighing, it is advisable to work in a chemical fume hood.
- Ensure that a safety shower and eyewash station are readily accessible.
- Prepare all necessary equipment and reagents before handling the peptide to streamline the process and reduce the risk of spills.

## 2. Weighing and Reconstitution:

- When weighing the solid form of **H-Gly-pro-gly-OH**, do so in an area with minimal air currents to prevent dispersal of the powder.
- For reconstitution, carefully add the desired solvent to the vial containing the peptide. Gently vortex or sonicate to ensure complete dissolution.

## 3. Experimental Use:

- Handle all solutions containing **H-Gly-pro-gly-OH** with the same level of care as the solid form.
- Avoid generating aerosols or splashes.

## Disposal Plan

Proper disposal of **H-Gly-pro-gly-OH** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** All solid waste, including excess **H-Gly-pro-gly-OH**, contaminated weighing paper, and pipette tips, should be placed in a clearly labeled, sealed container designated for chemical waste.
- **Liquid Waste:** Aqueous solutions of **H-Gly-pro-gly-OH** can typically be disposed of down the drain with a copious amount of water, provided this is in accordance with local and institutional regulations. Always consult your institution's Environmental Health & Safety (EHS) guidelines for specific instructions on aqueous waste disposal.
- **Contaminated PPE:** Used gloves and other contaminated disposable PPE should be disposed of in the designated solid chemical waste stream.

Always consult your institution's EHS office for specific guidance on chemical waste disposal.

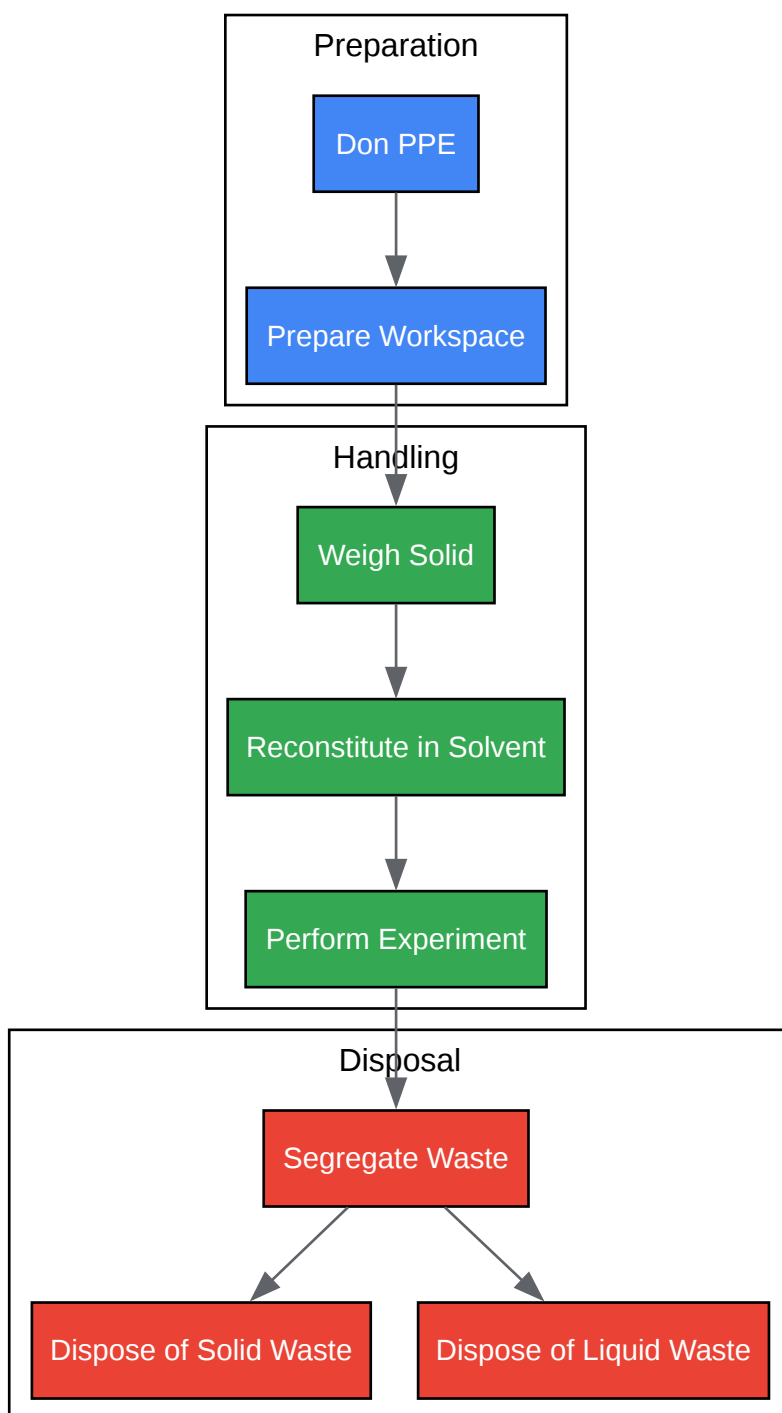
## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **H-Gly-pro-gly-OH**.

Property	Value
Molecular Formula	$C_9H_{15}N_3O_4$ [1]
Molecular Weight	229.23 g/mol [1]
Appearance	White to off-white powder
Storage Temperature	-20°C[2]
Boiling Point	594.8°C at 760 mmHg[1]
Density	1.381 g/cm <sup>3</sup> [1]

## Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **H-Gly-pro-gly-OH** in a laboratory setting.



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## References

- 1. H-gly-pro-gly-oh price,buy Formaldehyde,Formaldehyde supplier-Career Henan Chemical Co [lookchem.com]
- 2. 2441-63-6|H-Gly-Pro-Gly-OH|BLD Pharm [bldpharm.com]
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